"troubleshooting guide for Enzalutamide impurity analysis"

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Compound of Interest

Compound Name:	*4-(2-Carboxypropan-2-ylamino)-2-fluorobenzoic acid*
CAS No.:	*1332524-02-3*
Cat. No.:	*B3098183*

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Troubleshooting Guide for Enzalutamide Impurity Analysis

Content Type: Technical Support Center & Knowledge Base Audience: Analytical Chemists, CMC Researchers, and QC Specialists Last Updated: February 17, 2026

Executive Summary: The Thiohydantoin Challenge

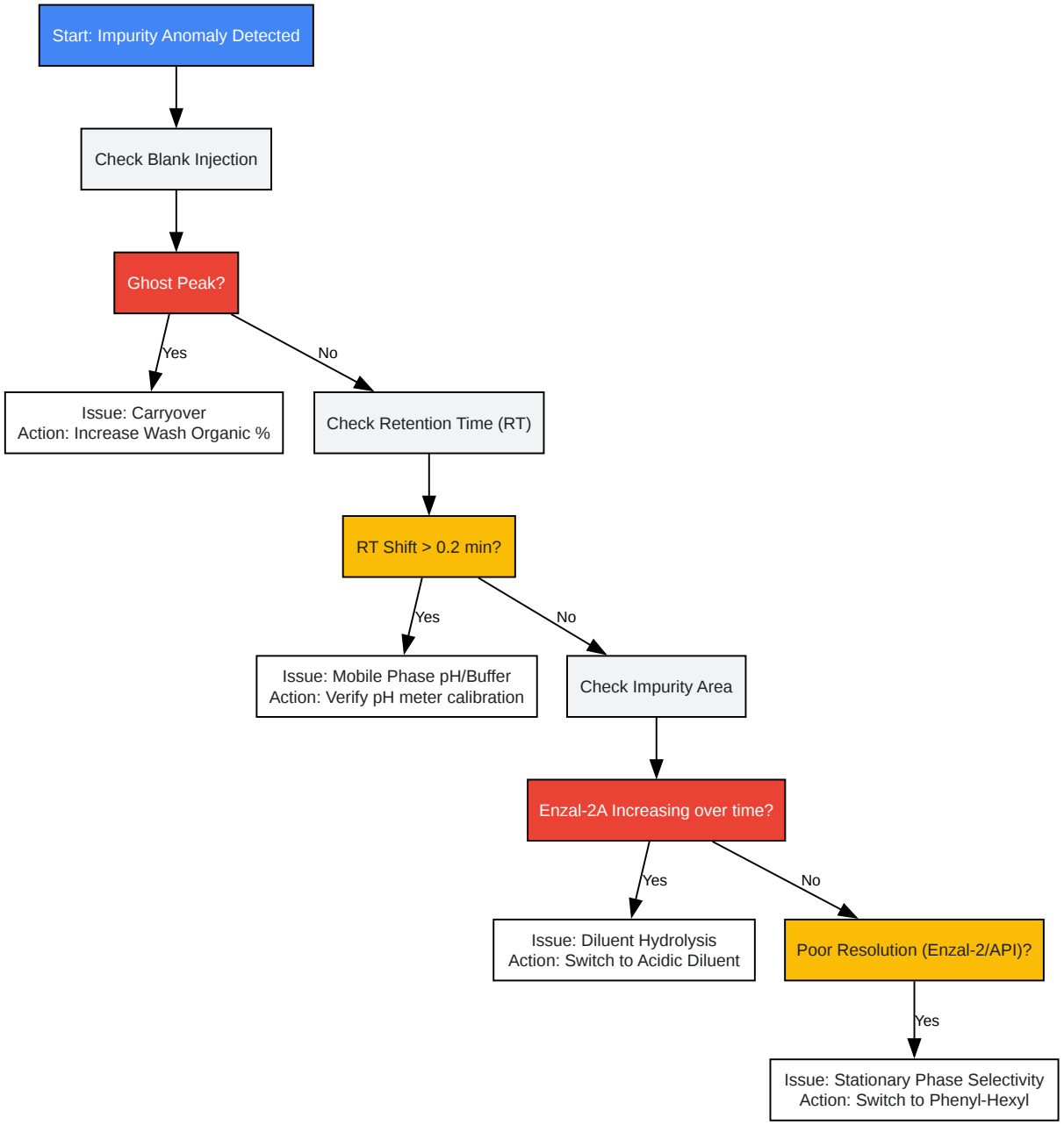
Enzalutamide (Xtandi) presents a unique analytical challenge due to its thiohydantoin ring, which is structurally prone to hydrolysis under alkaline conditions, and its stringent limits on genotoxic impurities (Enzal-2 and Enzal-2A).

This guide moves beyond standard pharmacopeial recipes to address the "why" and "how" of failure modes in Enzalutamide analysis. It focuses on distinguishing process-related impurities from degradation artifacts and optimizing separation for critical pairs.

Diagnostic Workflow

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Before altering your method, use this logic flow to isolate the source of the anomaly.



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Figure 1: Decision tree for diagnosing common chromatographic anomalies in Enzalutamide analysis.

Technical Knowledge Base (FAQs)

Topic A: Stability & Artifacts

Q: Why does the impurity "Enzal-2A" increase in my standard solution after 24 hours? A: This is likely an artifact of your sample preparation, not the drug substance quality.

- Mechanism: Enzalutamide contains a thiohydantoin ring. In the presence of water and even mild alkalinity (or neutral pH over time), this ring undergoes hydrolysis to form Enzal-2A (4-amino-2-(trifluoromethyl)benzonitrile) and a carboxylic acid derivative.

- Solution: Ensure your diluent is slightly acidic. A mixture of Acetonitrile:Water (80:[1]20) with 0.1% Formic Acid is recommended to stabilize the ring during autosampler storage. Avoid using 100% water or phosphate buffers at pH > 6.0 as diluents.

Q: I see a new peak at RRT ~0.85 during stress testing. Is this oxidation? A: Likely, yes. The thiohydantoin sulfur is susceptible to oxidative desulfurization.

- Verification: Perform a stress test with 3% H_2O_2. If the peak at RRT ~0.85 increases significantly, it corresponds to the oxo-derivative (where C=S is replaced by C=O). This is distinct from the hydrolysis pathway.

Topic B: Separation & Selectivity

Q: I cannot resolve the process impurity Enzal-2 from the main Enzalutamide peak. A: Enzal-2 (4-isothiocyanato-2-(trifluoromethyl)benzonitrile) is the penultimate intermediate and is structurally very similar to the API.

- Root Cause: Standard C18 columns often rely solely on hydrophobicity, which may not differentiate the isothiocyanate group (-N=C=S) from the thiohydantoin ring effectively.

- Protocol Adjustment: Switch to a Phenyl-Hexyl or Pentafluorophenyl (PFP) stationary phase. The pi-pi interactions offered by these phases provide superior selectivity for the aromatic nitrile and trifluoromethyl groups compared to a standard alkyl chain C18.

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Q: What is the best detection wavelength? I see literature citing 237 nm and 270 nm. A:

- 237 nm: Provides maximum sensitivity for the main Enzalutamide peak and is best for assay/purity.
- 270-280 nm: Recommended if you are specifically quantifying the Enzal-2 impurity, as the isothiocyanate functionality has a distinct absorption profile here, and solvent cut-off noise is lower.

Topic C: Mass Spectrometry (LC-MS)

Q: What are the key transitions for confirming Enzalutamide and its metabolites? A: Use the following Multiple Reaction Monitoring (MRM) transitions in Positive ESI mode:

Analyte	Precursor (m/z)	Product (m/z)	Note
Enzalutamide	465.1 $[M+H]^+$	209.1	Quantifier (Cleavage of amide)
Enzalutamide	465.1 $[M+H]^+$	305.2	Qualifier
N-desmethyl	451.1 $[M+H]^+$	195.1	Active Metabolite
Enzal-2	229.0 $[M+H]^+$	--	Monitor as single MS scan (low mass)

Experimental Protocols

Protocol A: Standard UHPLC Purity Method

Designed for routine release testing and control of Enzal-2A.

- Column: Waters ACQUITY CSH C18 (100 x 2.1 mm, 1.7 µm) or equivalent.
- Mobile Phase A: 10 mM Ammonium Acetate (pH 4.0 adjusted with Acetic Acid).
- Mobile Phase B: Acetonitrile (100%).
- Flow Rate: 0.4 mL/min.

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- Column Temp: 40°C.
- Gradient:
  - 0.0 min: 30% B
  - 10.0 min: 80% B
  - 12.0 min: 80% B
  - 12.1 min: 30% B
  - 15.0 min: Stop
- Diluent: Acetonitrile:Water (60:40) with 0.1% Formic Acid.[2][3][4][5]

Protocol B: Trace Genotoxic Impurity Analysis (LC-MS/MS)

Targeting Enzal-2 (Class 3 PGI) and Enzal-2A (Class 2 PGI).[6][7]

- System: Triple Quadrupole MS (e.g., Sciex 6500+ or Waters Xevo TQ-S).
- Column: Phenomenex Kinetex F5 (Pentafluorophenyl), 100 x 2.1 mm, 1.7 µm.
  - Why F5? Enhanced retention of polar hydrolysis products (Enzal-2A) compared to C18.
- Mobile Phase:
  - A: 0.1% Formic Acid in Water.[3][5]
  - B: 0.1% Formic Acid in Methanol.
- MS Source Settings (ESI+):
  - Spray Voltage: 4500 V.
  - Source Temp: 500°C.

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- Curtain Gas: 30 psi.

Reference Data

Table 1: Key Impurities & Degradants

Common Name	Chemical Name	Origin	Genotoxicity Risk	RRT (Approx)*
Enzal-2A	4-amino-2-(trifluoromethyl)benzonitrile	Process / Hydrolysis	Class 2 (Mutagenic)	0.45
Enzal-2	4-isothiocyanato-2-(trifluoromethyl)benzonitrile	Process Intermediate	Class 3 (Alerting Structure)	1.25
Oxi-Impurity	Oxo-derivative of Enzalutamide	Degradation (Oxidation)	Low	0.85
Enzalutamide	API	--	--	1.00

*RRT (Relative Retention Time) based on C18 gradient described in Protocol A.

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